

potential off-target effects of Ido-IN-13

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Compound of Interest

Compound Name: Ido-IN-13

Cat. No.: B607736

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Technical Support Center: Ido-IN-13

This technical support center provides researchers, scientists, and drug development professionals with guidance on investigating the potential off-target effects of **Ido-IN-13**. Given that **Ido-IN-13** is a potent indoleamine 2,3-dioxygenase 1 (IDO1) inhibitor with a reported EC50 of 17 nM, understanding its specificity is crucial for interpreting experimental results and anticipating potential toxicities.^[1]

Frequently Asked Questions (FAQs)

Q1: What are the known off-target effects of **Ido-IN-13**?

A: Currently, there is limited publicly available information detailing the specific off-target effects of **Ido-IN-13**. As with any small molecule inhibitor, it is possible that **Ido-IN-13** may interact with other proteins besides its intended target, IDO1. We strongly recommend that researchers perform their own off-target profiling to understand the activity of **Ido-IN-13** in their specific experimental system.

Q2: Why is it important to investigate the off-target effects of an IDO1 inhibitor?

A: Investigating off-target effects is critical for several reasons:

- **Data Interpretation:** Unidentified off-target interactions can lead to misinterpretation of experimental results, where an observed phenotype is incorrectly attributed solely to the inhibition of IDO1.

- **Toxicity and Side Effects:** Off-target binding can lead to cellular toxicity or other adverse effects that are unrelated to the inhibition of the primary target.
- **Translational Relevance:** A thorough understanding of a compound's selectivity is essential for its development as a potential therapeutic agent.

Q3: What are the common types of off-target effects for small molecule inhibitors?

A: Off-target effects can be broadly categorized as:

- **Pharmacological Off-Targets:** The inhibitor binds to other proteins with similar binding sites, such as other kinases or enzymes.
- **Metabolic Liabilities:** The compound is metabolized into reactive species that can cause cellular stress.
- **Physicochemical-Mediated Effects:** The compound may aggregate or have other properties that lead to non-specific effects.

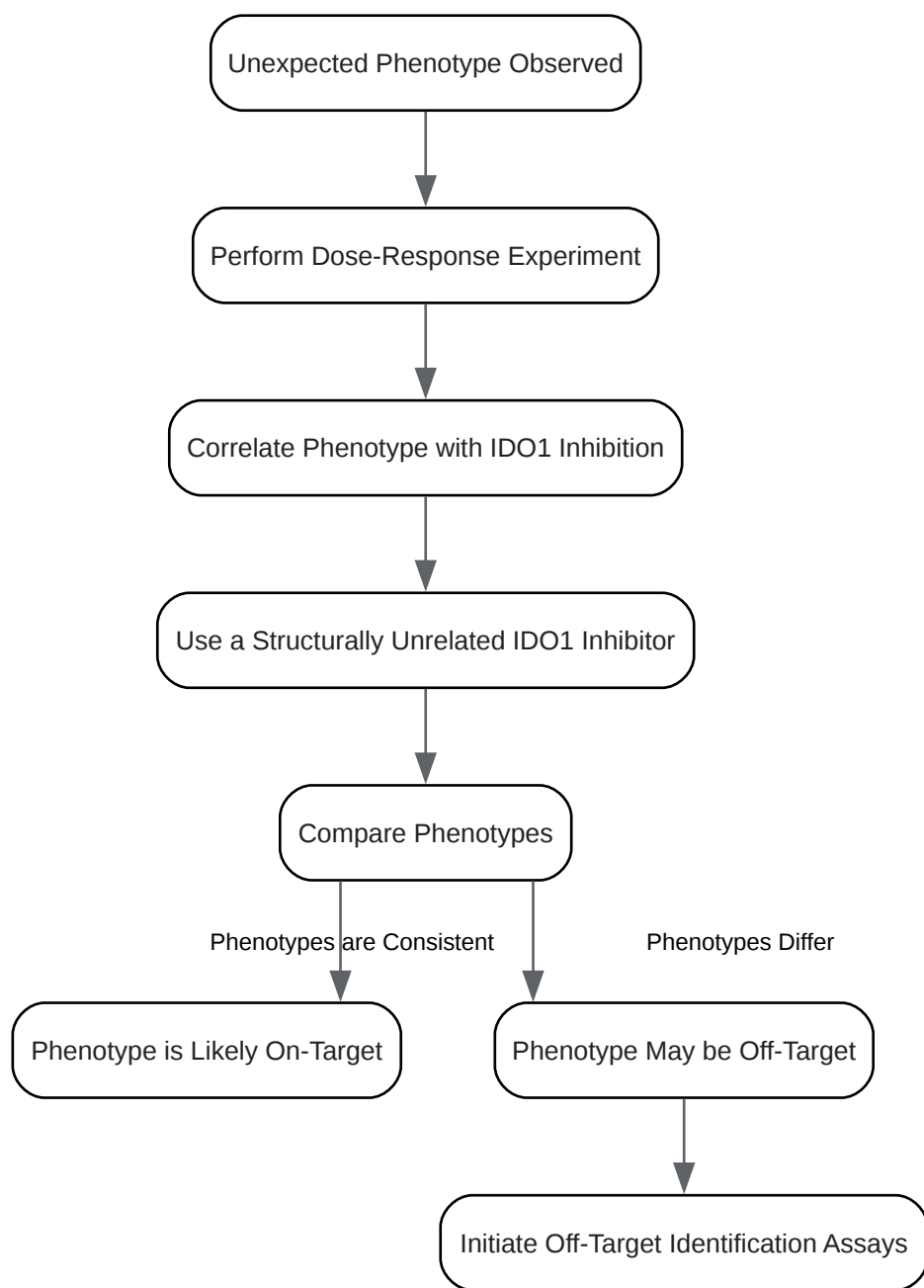
Troubleshooting Guides

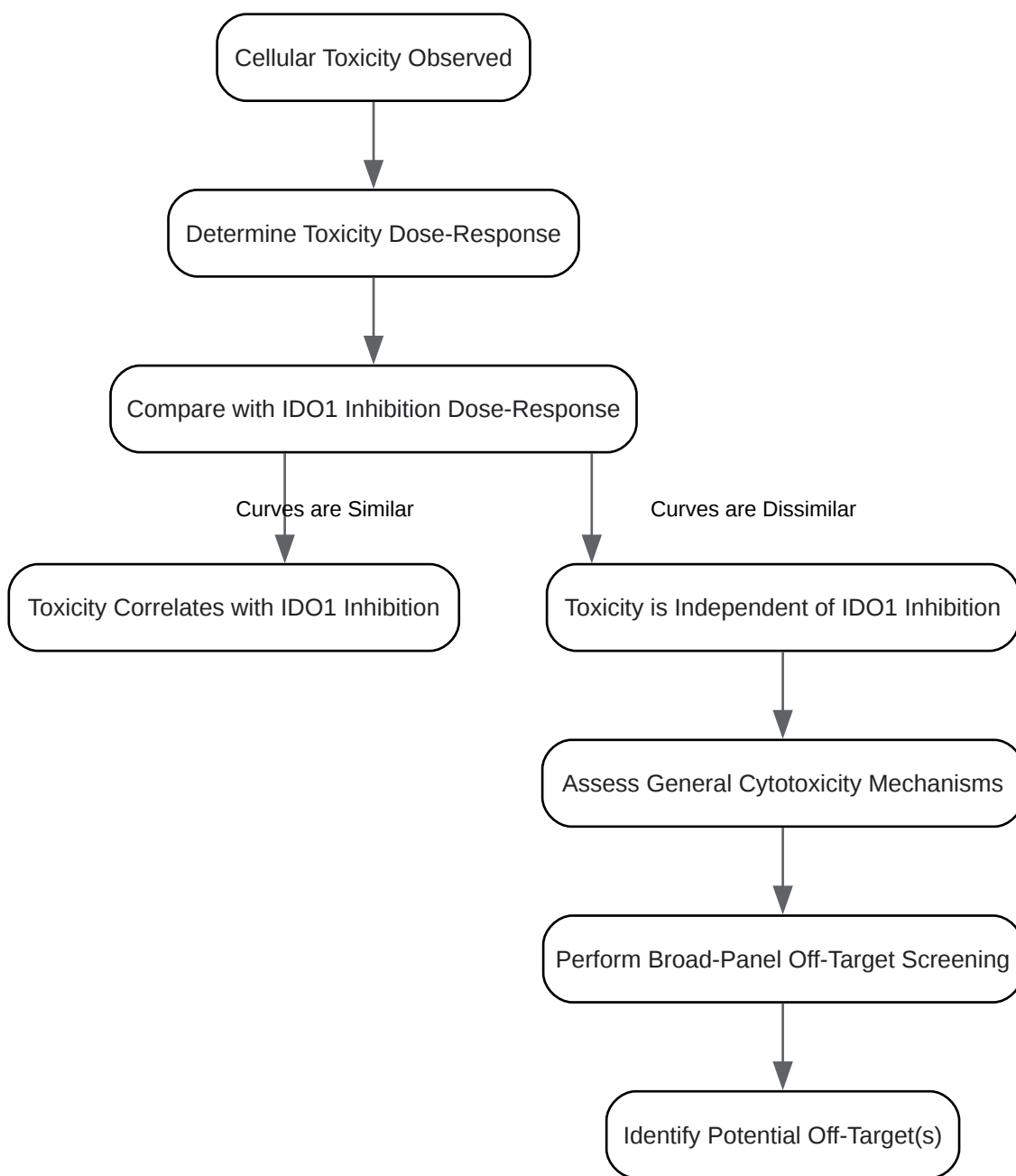
This section provides guidance for researchers who encounter unexpected results or wish to proactively characterize the specificity of **Ido-IN-13**.

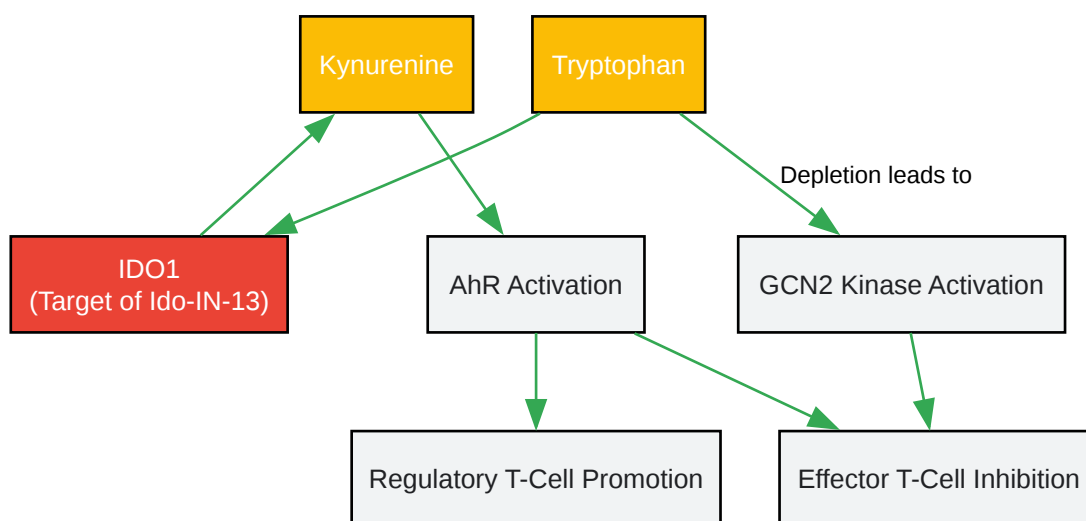
Issue 1: Observing a phenotype that is inconsistent with known IDO1 biology.

Possible Cause: This could be due to an off-target effect of **Ido-IN-13**.

Troubleshooting Workflow:







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References

- 1. medchemexpress.com [medchemexpress.com]
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